

Spiro-NPB efficiency in reference device architectures

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Compound Focus: Spiro-NPB

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Performance Comparison of Hole Transport Materials

The table below summarizes key efficiency metrics for several hole transport materials as reported in the search results.

Material	Device Type	Current Efficiency (cd/A)	Power Efficiency (lm/W)	External Quantum Efficiency (%)	Citation
TPA-2ACR	Yellow phosphorescent OLED	55.74	29.28	21.59	[1]
TAPC (Reference)	Yellow phosphorescent OLED	32.53	18.58	10.6	[1]
PhCAR-2ACR	Yellow phosphorescent OLED	23.13	6.05	Information missing	[1]

Material	Device Type	Current Efficiency (cd/A)	Power Efficiency (lm/W)	External Quantum Efficiency (%)	Citation
NPB	Perovskite Solar Cell (PSC)	N/A	N/A	~13.1% (PCE)*	[2]
Spiro-OMeTAD (Reference)	Perovskite Solar Cell (PSC)	N/A	N/A	~14.0% (PCE)*	[2]

*PCE: Power Conversion Efficiency, the primary metric for solar cells.

Experimental Protocols Overview

Here are the detailed methodologies for the key experiments cited in the performance table.

Protocol for OLED Device Fabrication and Testing [1]

- **Device Structure:** The yellow phosphorescent OLEDs had a multi-layer structure. The hole-transporting materials (TPA-2ACR, PhCAR-2ACR, TAPC) were used as the Hole-Transporting Layer (HTL).
- **Fabrication Method:** All layers were deposited using **thermal evaporation** under high vacuum conditions (approximately 5×10^{-6} Torr). The deposition rates were controlled between 0.5 to 0.8 Å/s.
- **Performance Measurement:** The key efficiency metrics—**current efficiency**, **power efficiency**, and **external quantum efficiency (EQE)**—were measured from the completed devices. The electroluminescence (EL) spectra were also recorded to characterize the light output.

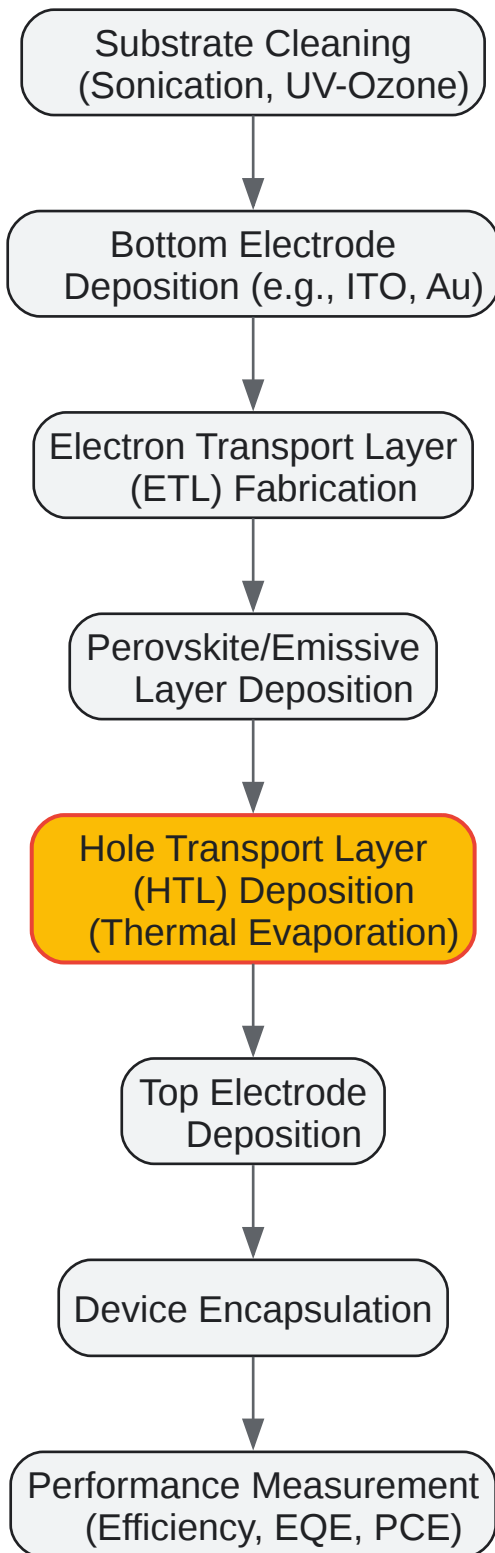
Protocol for Perovskite Solar Cell (PSC) Fabrication and Testing [2]

- **Device Architecture:** The study focused on **substrate-configuration** PSCs with an opaque gold bottom electrode and a transparent top electrode.
- **HTL Integration:** The hole transport layers (NPB, TCTA, Spiro-OMeTAD) were deposited via **thermal evaporation** under high vacuum ($\sim 5 \times 10^{-7}$ mbar). The research specifically investigated the use of **thin (7-10 nm)**, **undoped** HTLs to minimize parasitic optical absorption.

- **Performance Measurement:** The primary metric for evaluation was the **Power Conversion Efficiency (PCE)**, derived from current density-voltage (J-V) measurements. The study also involved detailed **optical modeling** to quantify optical losses within the device stack.

Workflow for Device Fabrication and Evaluation

The following diagram illustrates the general workflow for creating and testing the devices described in the experimental protocols.



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References

1. Acridine Based Small Molecular Hole Transport Type ... [pmc.ncbi.nlm.nih.gov]
2. Thin Thermally Evaporated Organic Hole Transport Layers ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Spiro-NPB efficiency in reference device architectures].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b834289#spiro-npb-efficiency-in-reference-device-architectures>]

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